

A Comprehensive Technical Guide to the Physical Properties of 1-Methoxyheptane

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Compound of Interest

Compound Name: 1-Methoxyheptane

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This technical guide provides a detailed overview of the core physical properties of **1-methoxyheptane** (CAS No: 629-32-3), also known as heptyl methyl ether. The information is compiled and presented to serve as a foundational resource for its application in research and development.

Core Physical and Chemical Properties

1-Methoxyheptane is a colorless, oily liquid.^[1] Its fundamental properties are summarized in the table below, providing a quantitative look at its physical characteristics. These parameters are critical for its handling, use in synthetic chemistry, and for the development of formulations.

Property	Value	Units
Molecular Formula	C8H18O	-
Molecular Weight	130.23	g/mol
Boiling Point	150 - 150.5	°C at 760 mmHg
Melting Point	-94 (estimated)	°C
Density	0.78 - 0.795	g/cm ³
Refractive Index	1.404 - 1.4073	-
Flash Point	35.8	°C
Vapor Pressure	4.87	mmHg at 25°C

Experimental Methodologies: A General Overview

While specific experimental protocols for the determination of **1-methoxyheptane**'s physical properties are not readily available in the cited literature, standardized methods are routinely employed for such characterizations. The following outlines the general procedures for determining the key physical constants of a liquid compound like **1-methoxyheptane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **1-methoxyheptane**, a common laboratory method is distillation.

Apparatus:

- A round-bottom flask
- A distillation head with a thermometer adapter
- A condenser
- A receiving flask
- A heating mantle or oil bath

- A calibrated thermometer

Procedure:

- The liquid sample (**1-methoxyheptane**) is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer bulb is positioned so that its top is level with the side arm of the distillation head leading to the condenser.
- The sample is heated gently.
- As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.
- The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, characterized by a stable temperature reading while the liquid is actively distilling and condensing into the receiving flask.
- The atmospheric pressure is also recorded, as boiling point is pressure-dependent.

Determination of Density

Density, the mass per unit volume, is a fundamental physical property. For a liquid, it is typically determined using a pycnometer or a digital density meter.

Apparatus:

- A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- A high-precision analytical balance
- A constant-temperature water bath

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately weighed.

- The pycnometer is filled with the sample liquid (**1-methoxyheptane**), ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- The filled pycnometer is placed in a constant-temperature water bath until it reaches thermal equilibrium.
- The pycnometer is removed, dried, and its mass is accurately weighed.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer.
- The volume of the pycnometer is determined by repeating the procedure with a reference liquid of known density, such as deionized water.
- The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a characteristic property and is often used to identify and assess the purity of liquid samples.

Apparatus:

- A refractometer (e.g., an Abbé refractometer)
- A constant-temperature water bath to control the temperature of the refractometer prisms

Procedure:

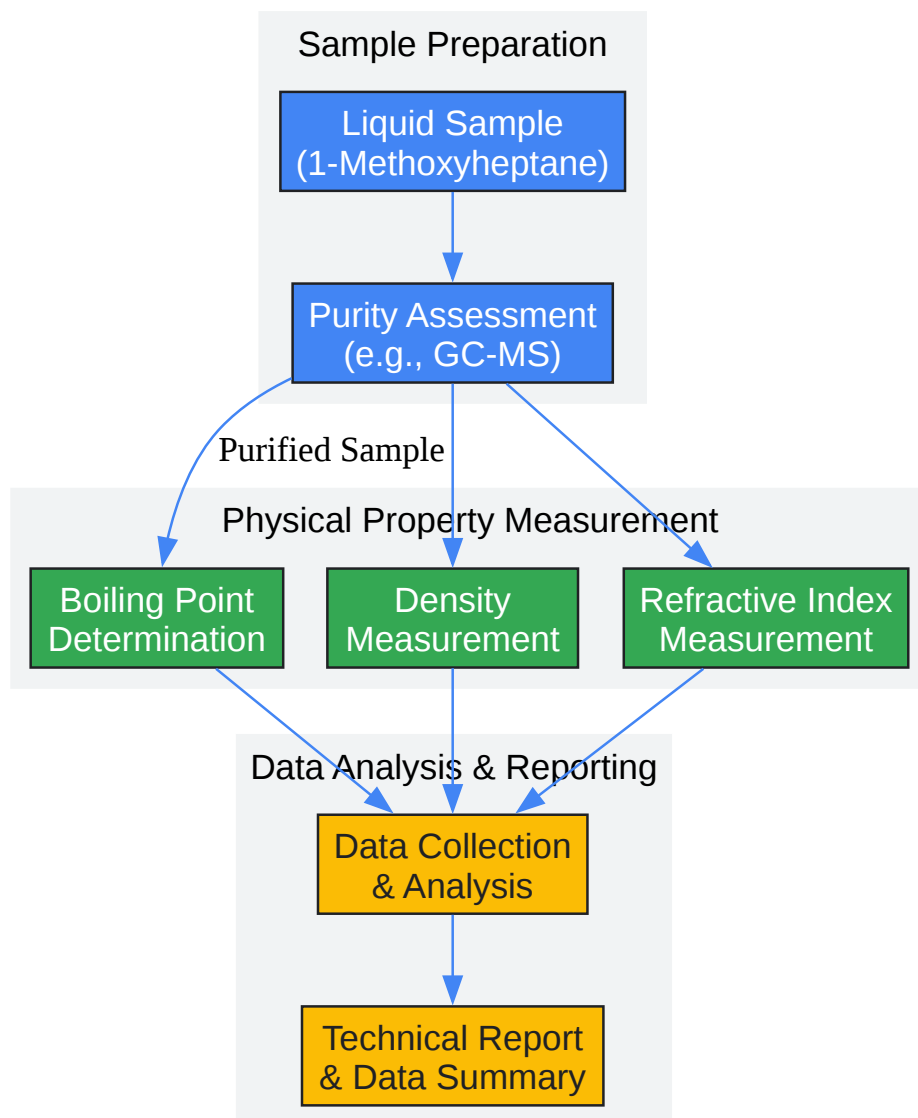
- The refractometer is calibrated using a standard liquid with a known refractive index.
- The temperature of the refractometer prisms is set to a standard value, typically 20°C or 25°C, using the circulating water bath.
- A few drops of the liquid sample (**1-methoxyheptane**) are placed on the prism surface.

- The prism is closed, and the operator looks through the eyepiece.
- The controls are adjusted to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.
- The refractive index is read directly from the instrument's scale.

Workflow for Physical Property Determination

The logical flow for characterizing the physical properties of a liquid sample like **1-methoxyheptane** is depicted in the following diagram.

General Workflow for Physical Property Determination of a Liquid Compound



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Caption: A generalized workflow for determining the physical properties of a liquid.

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References

- 1. echemi.com [echemi.com]
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